

# BMS-193885 Technical Support Center: Solubility and Handling

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## Compound of Interest

Compound Name: BMS-193885

Cat. No.: B1667178

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This guide provides detailed information and troubleshooting advice for dissolving and handling **BMS-193885** in your research experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **BMS-193885** in DMSO and water?

A1: **BMS-193885** exhibits significantly different solubility profiles in DMSO and water. It is highly soluble in DMSO and moderately soluble in water. Specific values are summarized in the table below.

Q2: I am having trouble dissolving **BMS-193885** completely. What should I do?

A2: If you are experiencing solubility issues, please refer to our troubleshooting guide below. Common solutions include gentle warming, vortexing, or sonication. For DMSO preparations, using fresh, anhydrous DMSO is critical as absorbed moisture can significantly reduce the compound's solubility[1].

Q3: What is the recommended method for preparing a stock solution?

A3: For detailed instructions, please see the Experimental Protocols section. The general recommendation is to prepare a high-concentration stock solution in DMSO (e.g., 100 mM) and then make further dilutions in your aqueous experimental medium.

Q4: How should I store the solid compound and my stock solutions?

A4: The solid form of **BMS-193885** should be stored desiccated at room temperature or at -20°C[2][3]. Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month or at -80°C for up to six months[1].

## Data Presentation: Solubility Summary

The following table summarizes the quantitative solubility data for **BMS-193885**.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM[2][3]	68.08 mg/mL[2][3]
Water	20 mM[2][3]	13.62 mg/mL[2][3]

Note: The molecular weight of **BMS-193885** is 680.79 g/mol [2][3]. Solubility in DMSO can be further improved with sonication[1].

## Experimental Protocols

Protocol: Preparing a 100 mM Stock Solution in DMSO

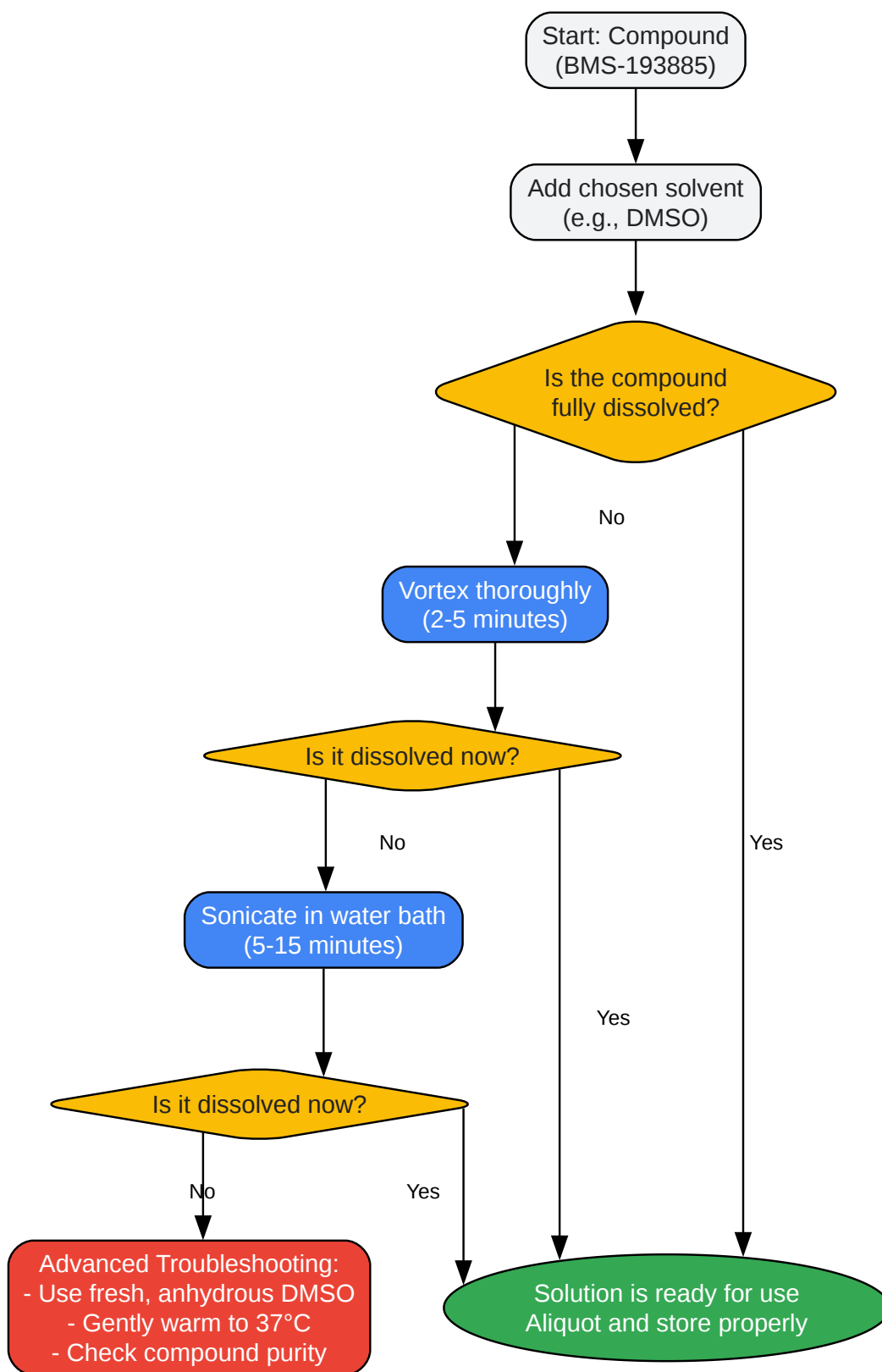
This protocol describes the preparation of 1 mL of a 100 mM stock solution of **BMS-193885** in DMSO.

- Pre-Experiment Preparation:
  - Allow the vial of solid **BMS-193885** to equilibrate to room temperature before opening to prevent condensation.
  - Use a fresh, unopened bottle of anhydrous, high-purity DMSO for best results. Hygroscopic (water-absorbing) DMSO can negatively impact solubility[1].
- Weighing the Compound:
  - Accurately weigh out 68.08 mg of **BMS-193885** powder using a calibrated analytical balance.

- Dissolution:
  - Add the weighed compound to a sterile microcentrifuge tube or vial.
  - Add 1 mL of anhydrous DMSO to the vial.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (to 37°C) can also be applied.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1]. Avoid repeated freeze-thaw cycles.

## Troubleshooting and Visualization

The following workflow provides a visual guide to troubleshooting common solubility issues encountered with **BMS-193885**.



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Caption: Troubleshooting workflow for dissolving **BMS-193885**.

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## References

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